

hydnocarpic acid chemical structure and properties

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Compound of Interest

Compound Name: *Hydnocarpic acid*

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Hydnocarpic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hydnocarpic acid, a major active component of chaulmoogra oil, has a long history in traditional medicine, particularly in the treatment of leprosy. This document provides a detailed overview of the chemical structure, physicochemical properties, biological activities, and known mechanisms of action of **hydnocarpic acid**. It is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development who are interested in the therapeutic potential of this unique fatty acid.

Chemical Structure and Identification

Hydnocarpic acid is a cyclopentenyl fatty acid, a class of carboxylic acids characterized by a five-membered ring at the terminus of the aliphatic chain.

Chemical Structure:

Caption: 2D Chemical Structure of **Hydnocarpic Acid**.

Table 1: Chemical Identifiers of **Hydnocarpic Acid**

Identifier	Value
IUPAC Name	11-(Cyclopent-2-en-1-yl)undecanoic acid
CAS Registry Number	459-67-6
Molecular Formula	C ₁₆ H ₂₈ O ₂
SMILES	<chem>O=C(O)CCCCCCCCCCC1C=CCC1</chem>
InChI	InChI=1S/C16H28O2/c17-16(18)14-8-6-4-2-1-3-5-7-11-15-12-9-10-13-15/h9,12,15H,1-8,10-11,13-14H2,(H,17,18)

Physicochemical Properties

A summary of the key physicochemical properties of **hydnocarpic acid** is presented in Table 2.

Table 2: Physicochemical Properties of **Hydnocarpic Acid**

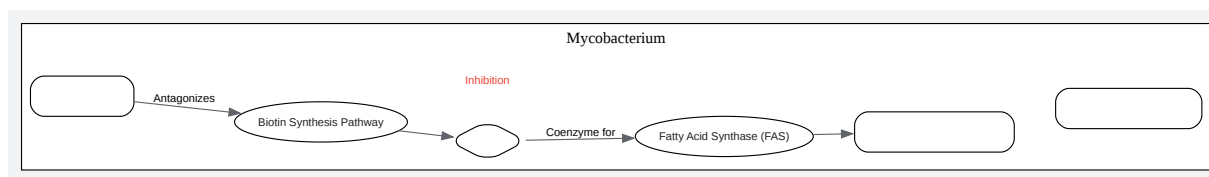
Property	Value	Reference
Molar Mass	252.40 g/mol	N/A
Melting Point	59-60 °C	
Boiling Point	187-189 °C at 1 Torr	
Optical Rotation [α] _D	+68.3° (c=unknown, in chloroform)	
Solubility	Sparingly soluble in usual organic solvents; soluble in chloroform.	

Biological Activity and Mechanism of Action

Hydnocarpic acid is renowned for its antibacterial properties, particularly against *Mycobacterium leprae*, the causative agent of leprosy. While the precise mechanisms are still under investigation, several hypotheses have been proposed.

Antagonism of Biotin Synthesis and/or Utilization

Early research suggested that the cyclopentenyl ring of **hydnocarpic acid** might act as an antagonist to biotin, a vital coenzyme for fatty acid biosynthesis in bacteria. This is a plausible mechanism given the structural similarities between the cyclopentane ring and the ureido ring of biotin.



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Caption: Proposed mechanism of biotin antagonism by **hydnocarpic acid**.

Disruption of Bacterial Cell Membranes

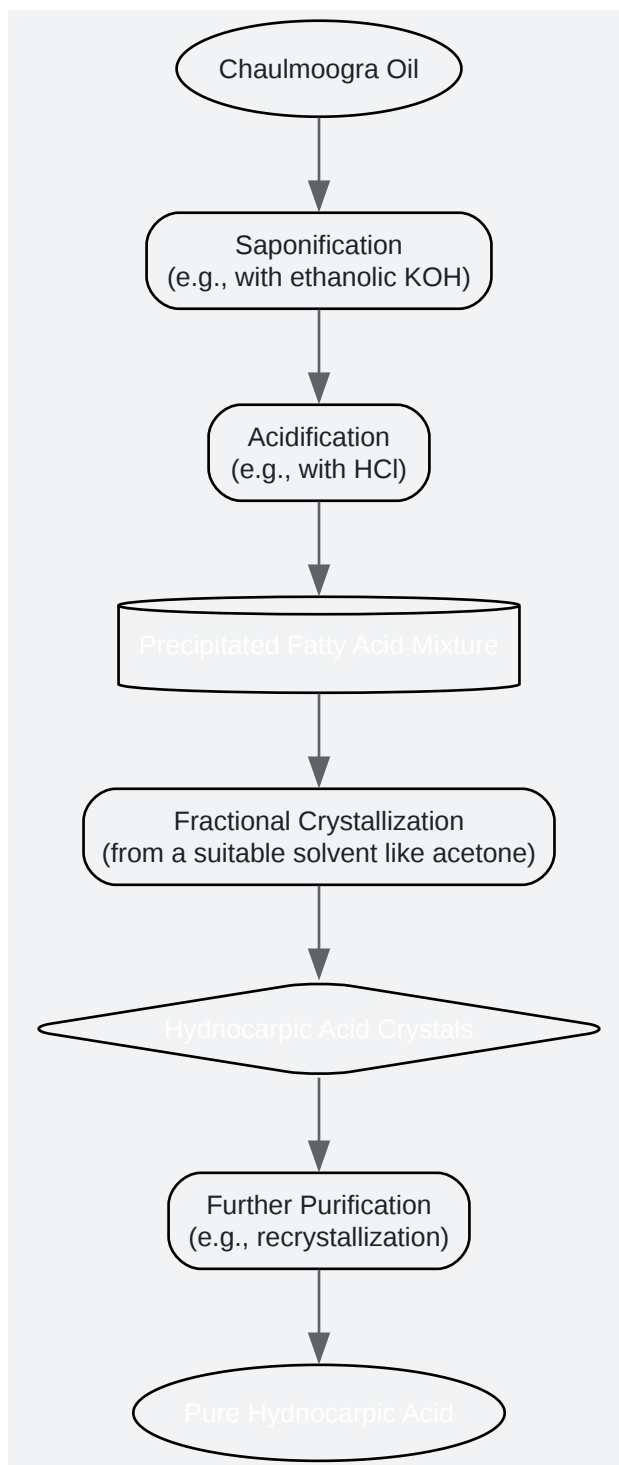
Like other fatty acids, **hydnocarpic acid** may exert its antimicrobial effect by inserting into the lipid bilayer of bacterial cell membranes. This can disrupt membrane integrity, leading to leakage of cellular contents and ultimately, cell death. The unique cyclic structure of **hydnocarpic acid** may influence its interaction with the specific mycolic acid-rich cell wall of mycobacteria.

Experimental Protocols

Detailed experimental protocols are crucial for reproducible research. Below are generalized methodologies for key experiments related to **hydnocarpic acid**.

Extraction of Hydnocarpic Acid from Chaulmoogra Oil

A common method for isolating **hydnocarpic acid** from its natural source, chaulmoogra oil, involves saponification followed by fractional crystallization.



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Caption: Generalized workflow for the extraction of **hydnocarpic acid**.

Methodology:

- Saponification: Chaulmoogra oil is refluxed with an excess of alcoholic potassium hydroxide solution to hydrolyze the triglycerides into glycerol and potassium salts of the fatty acids.
- Acidification: The resulting soap solution is cooled and acidified with a mineral acid, such as hydrochloric acid, to precipitate the free fatty acids.
- Extraction: The precipitated fatty acids are then extracted with an organic solvent like ether.
- Fractional Crystallization: The mixture of fatty acids is separated by fractional crystallization from a suitable solvent. Due to differences in their melting points and solubilities, **hydnocarpic acid** can be selectively crystallized.
- Purification: The obtained crystals of **hydnocarpic acid** can be further purified by recrystallization.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **hydnocarpic acid** against various bacterial strains can be determined using the broth microdilution method.

Methodology:

- Preparation of Stock Solution: A stock solution of **hydnocarpic acid** is prepared in a suitable solvent (e.g., dimethyl sulfoxide, DMSO).
- Serial Dilutions: Serial twofold dilutions of the stock solution are prepared in a 96-well microtiter plate containing a suitable bacterial growth medium.
- Inoculation: Each well is inoculated with a standardized suspension of the test bacterium.
- Incubation: The microtiter plate is incubated under appropriate conditions (temperature, time) for bacterial growth.
- Determination of MIC: The MIC is determined as the lowest concentration of **hydnocarpic acid** that completely inhibits the visible growth of the bacterium.

Future Directions

While **hydnocarpic acid** has a rich history, modern scientific investigation is still needed to fully elucidate its therapeutic potential. Key areas for future research include:

- **Elucidation of Signaling Pathways:** Investigating the specific molecular targets and signaling pathways affected by **hydnocarpic acid** in both bacterial and mammalian cells.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and evaluating analogs of **hydnocarpic acid** to identify key structural features responsible for its biological activity and to potentially develop more potent and selective derivatives.
- **Drug Delivery Systems:** Developing novel drug delivery systems to improve the bioavailability and reduce potential side effects of **hydnocarpic acid**.

Conclusion

Hydnocarpic acid remains a fascinating natural product with significant, yet not fully understood, biological activity. This technical guide provides a foundational overview of its chemical and physical properties, along with its historical and potential therapeutic applications. It is hoped that this compilation of information will stimulate further research into this promising molecule and its derivatives for the development of new therapeutic agents.

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